

# 4-Bromo-3-fluorobenzoic acid melting point

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromo-3-fluorobenzoic acid

Cat. No.: B119003

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An In-depth Technical Guide to **4-Bromo-3-fluorobenzoic Acid**: Properties, Protocols, and Applications

## Introduction

**4-Bromo-3-fluorobenzoic acid** is a dihalogenated aromatic carboxylic acid that serves as a crucial building block in various scientific fields.<sup>[1]</sup> Its molecular structure, featuring bromine and fluorine atoms on the benzoic acid core, imparts unique electronic properties and reactivity, making it a valuable intermediate in organic synthesis, particularly for the pharmaceutical and material science industries.<sup>[1][2]</sup> This guide provides a comprehensive overview of its physical properties, with a specific focus on its melting point, detailed experimental protocols, and its applications for researchers, scientists, and professionals in drug development.

## Physicochemical Properties

**4-Bromo-3-fluorobenzoic acid** is a white crystalline solid.<sup>[1]</sup> The presence of electron-withdrawing halogen substituents and the carboxylic acid group allows for significant intermolecular forces, including hydrogen bonding and potential halogen bonding, resulting in a relatively high melting point and thermal stability.<sup>[1]</sup>

Table 1: Physicochemical Data for **4-Bromo-3-fluorobenzoic Acid**

Property	Value	Source(s)
IUPAC Name	4-bromo-3-fluorobenzoic acid	[1]
CAS Number	153556-42-4	[1]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrFO <sub>2</sub>	[1]
Molecular Weight	219.01 g/mol	[1][3]
Melting Point	207 °C to 213 °C	[1]
Boiling Point	296.1±25.0 °C (Predicted)	[1]
Density	1.8±0.1 g/cm <sup>3</sup> (Predicted)	[1]

## Experimental Protocols

### Melting Point Determination of a Solid Organic Compound

The melting point of a crystalline solid is a key indicator of its purity. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities tend to depress and broaden the melting range. The following is a generalized protocol for determining the melting point using a capillary-based apparatus.[4][5]

Materials and Equipment:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)[4]
- Sample of the solid organic compound (e.g., **4-Bromo-3-fluorobenzoic acid**)
- Spatula
- Mortar and pestle (optional, for fine powder)
- Thermometer

#### Procedure:

- Sample Preparation:
  - Place a small amount of the dry compound on a clean, hard surface.<sup>[4]</sup>
  - If the sample consists of large crystals, gently crush it into a fine powder.
  - Dip the open end of a capillary tube into the powder.<sup>[5]</sup>
  - Gently tap the sealed end of the tube on a hard surface to pack the sample tightly into the bottom.<sup>[5]</sup> The sample should fill the tube to a height of 1-2 mm.<sup>[4][6]</sup>
- Apparatus Setup:
  - Place the prepared capillary tube into the sample holder of the melting point apparatus.<sup>[5]</sup>
  - Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block or bath.
- Measurement:
  - Turn on the apparatus and set an initial rapid heating rate (e.g., 10°C/minute) to quickly approach the expected melting point.<sup>[5]</sup>
  - When the temperature is approximately 15-20°C below the expected melting point, reduce the heating rate significantly to about 1-2°C per minute.<sup>[5]</sup> A slow heating rate is critical for an accurate measurement.
  - Observe the sample closely through the magnifying lens.
- Data Recording:
  - Record the temperature (T1) at which the first drop of liquid appears.<sup>[5]</sup>
  - Record the temperature (T2) at which the entire solid sample has completely melted into a clear liquid.<sup>[5]</sup>

- The melting point is reported as the range from T1 to T2.
- Allow the apparatus to cool before performing subsequent measurements. For high accuracy, at least two consistent determinations should be made.

## Applications in Research and Drug Development

The unique structure of **4-Bromo-3-fluorobenzoic acid** makes it a versatile intermediate in several high-value applications:

- **Pharmaceutical Synthesis:** It is a key starting material for the synthesis of various pharmaceuticals, particularly in the development of novel anticancer agents.<sup>[1][2][7]</sup> The specific arrangement of its functional groups allows it to interact effectively with biological targets.<sup>[1]</sup>
- **Proteomics Research:** The compound is utilized as a cleavable crosslinker in proteomics to study protein-protein interactions. It contains a photocleavable linker, which allows researchers to detach the crosslinker from bound proteins using UV light, facilitating subsequent analysis by mass spectrometry.<sup>[1]</sup>
- **Agrochemicals:** It serves as an intermediate in the production of agrochemicals, including herbicides and insecticides.<sup>[2]</sup>
- **Material Science:** Due to its functional groups, it is investigated as a precursor for creating functional materials, such as polymers and liquid crystals with specific optical or electrical properties.<sup>[1][2]</sup>

## Synthesis Pathways

Several synthetic routes to **4-Bromo-3-fluorobenzoic acid** have been established. A common laboratory and industrial method involves the oxidation of a toluene precursor.

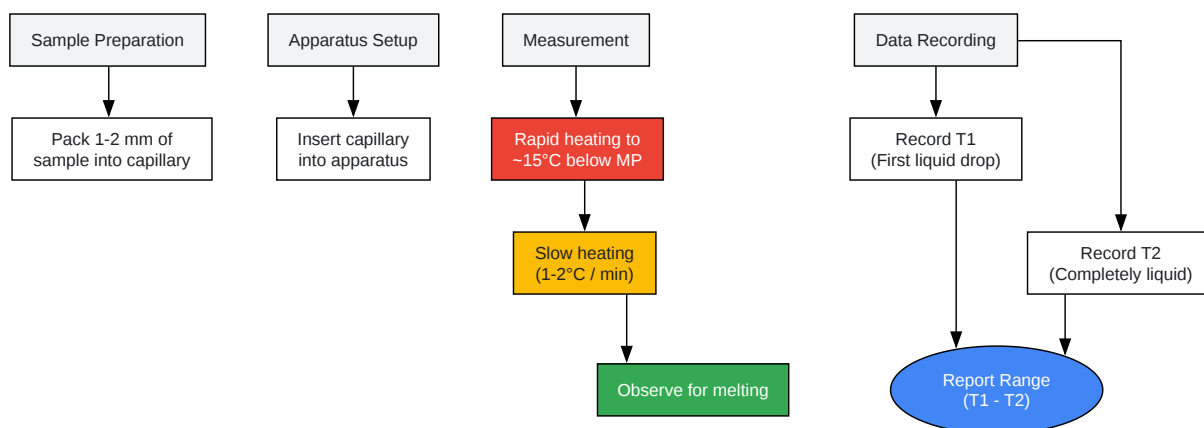
### Synthesis via Oxidation of 4-Bromo-3-fluorotoluene

A prevalent method for preparing **4-Bromo-3-fluorobenzoic acid** is through the oxidation of 4-bromo-3-fluorotoluene.<sup>[7]</sup>

Reaction Steps:

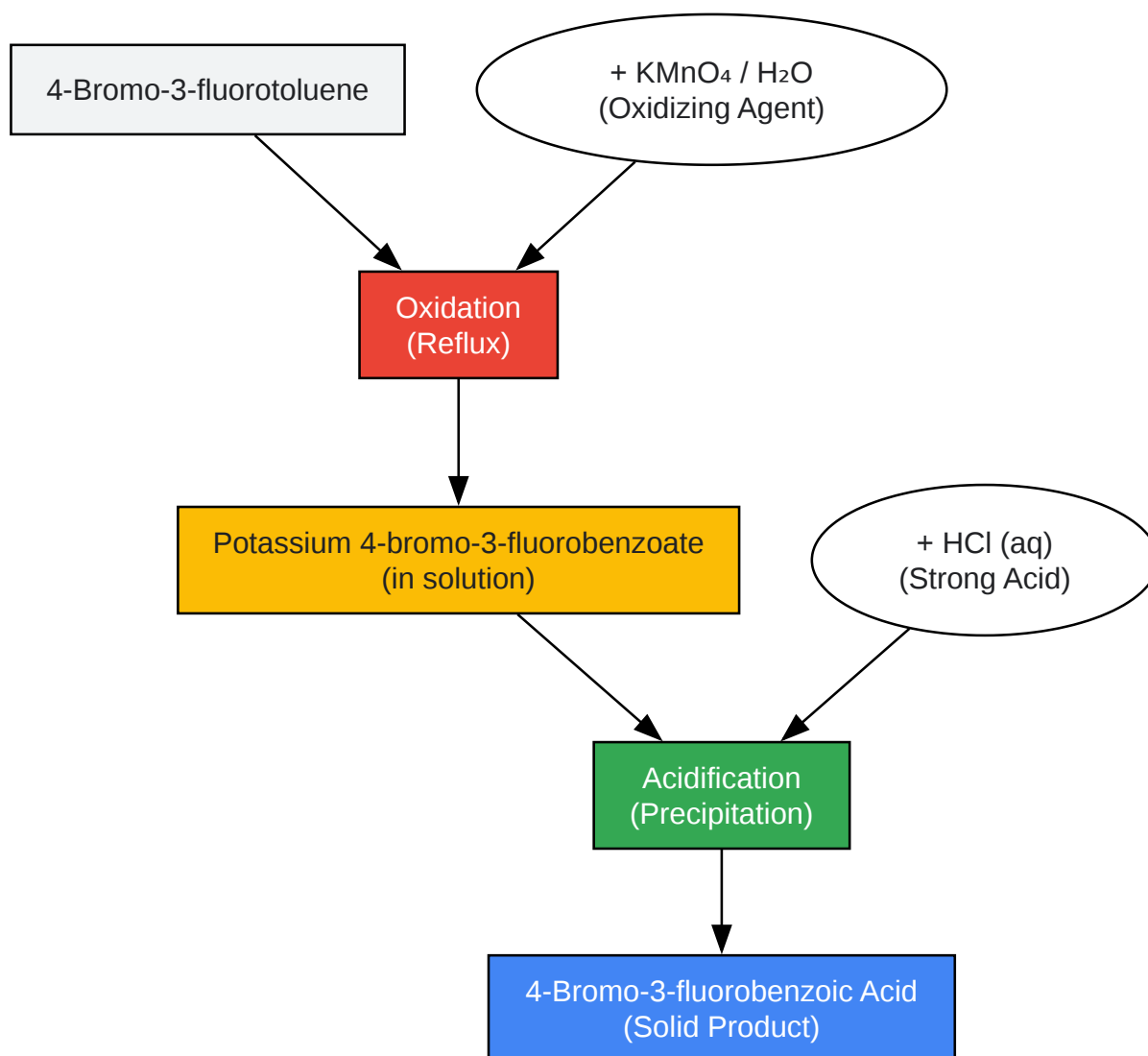
- Oxidation: 4-bromo-3-fluorotoluene is heated in the presence of a strong oxidizing agent, such as potassium permanganate ( $\text{KMnO}_4$ ), in an aqueous solution.[7]
- Filtration: The hot reaction mixture is filtered to separate the product in the filtrate from manganese dioxide precipitate.[7]
- Workup: Any remaining potassium permanganate in the filtrate is neutralized.
- Acidification: The solution is then acidified with a strong acid, like hydrochloric acid ( $\text{HCl}$ ), to a pH of approximately 2.2. This protonates the carboxylate salt, causing the **4-Bromo-3-fluorobenzoic acid** to precipitate out of the solution.[7]
- Crystallization and Isolation: The solution is cooled to induce crystallization, and the final product is isolated by filtration, washed, and dried.[7]

## Visualizations



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Caption: Workflow for Melting Point Determination.



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Caption: Synthesis of **4-Bromo-3-fluorobenzoic Acid**.

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